

A Comprehensive Technical Guide to 2-Bromo-5-hydroxypyridine: Safety, Handling, and MSDS

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Compound of Interest

Compound Name: 2-Bromo-5-hydroxypyridine

Cat. No.: B120221

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of **2-Bromo-5-hydroxypyridine** (CAS No: 55717-45-8), a key intermediate in pharmaceutical synthesis. The following sections detail its chemical properties, associated hazards, and rigorous protocols for safe handling, storage, and emergency procedures to ensure the safety of laboratory and research personnel.

Section 1: Chemical Identification and Properties

2-Bromo-5-hydroxypyridine, also known as 6-Bromo-3-pyridinol, is a pyridine derivative widely used as a building block in the synthesis of complex organic molecules for pharmaceutical research and development.^[1] Its utility stems from its ability to participate in various chemical reactions, particularly cross-coupling reactions, to form novel compounds.^[1]

Table 1: Physicochemical Properties of **2-Bromo-5-hydroxypyridine**

Property	Value	Source
CAS Number	55717-45-8	[2][3]
Molecular Formula	C ₅ H ₄ BrNO	
Molecular Weight	174.00 g/mol	
Synonyms	6-Bromo-3-pyridinol	
Appearance	White to off-white crystalline powder	
Melting Point	136.0 to 140.0 °C	
Purity	>98.0%	

| Storage | Store at 10°C - 25°C in a tightly sealed container | |

Section 2: Hazard Identification and Toxicology

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Bromo-5-hydroxypyridine** is classified as a hazardous substance.[3] Adherence to safety precautions is mandatory to prevent exposure and mitigate risks.

Table 2: GHS Hazard Identification

Classification	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation Category 2	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Eye Irritation Category 2/2A	H319: Causes serious eye irritation	Warning	GHS07

| Specific target organ toxicity (single exposure) Category 3 | H335: May cause respiratory irritation | Warning | GHS07 |

Source:[2][3][4]

Toxicological Summary: Detailed toxicological properties of **2-Bromo-5-hydroxypyridine** have not been fully investigated.[3] Therefore, it should be handled with the utmost care, assuming it may have other uncharacterized hazardous properties. There is currently no available data on acute toxicity (LD50/LC50), carcinogenicity, or reproductive toxicity.[3][4]

Ecological Information: Ecotoxicity data for this compound is not readily available. To prevent environmental contamination, it should not be allowed to enter drains or waterways.[3][4] Chemical waste must be disposed of in accordance with local, regional, and national regulations.[3][4]

Section 3: Safe Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are critical to maintaining the integrity of the chemical and ensuring personnel safety.

Handling:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][5]
- Avoid the formation of dust and aerosols.[5]
- Avoid all contact with skin, eyes, and clothing.[2][5]
- Do not breathe dust or vapors.[3][4]
- Use non-sparking tools to prevent ignition sources.[5]
- Wash hands thoroughly after handling the material.[3]
- Do not eat, drink, or smoke in laboratory areas.[6]

Storage:

- Store in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed to prevent moisture ingress and contamination.[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[4\]](#)

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Details
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [4] [7]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).	Wear appropriate protective clothing to prevent skin exposure. [4] [7]
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator.	Required if dust is generated or if working outside a fume hood. Use a particulate filter conforming to EN 143. [7]

| General Hygiene | Eyewash stations and safety showers. | Must be located in close proximity to the workstation.[\[3\]](#) Handle in accordance with good industrial hygiene and safety practices.[\[4\]](#) |

Section 4: Emergency Procedures and First Aid

In case of accidental exposure, immediate and appropriate first aid is crucial.

Table 4: First-Aid Measures

Exposure Route	Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention. [2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3]

| Ingestion | Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[\[2\]](#) |

Section 5: Accidental Release and Disposal Measures

Accidental Release:

- Evacuate Personnel: Clear the area of all personnel and move upwind of the spill.[\[6\]](#)
- Ensure Ventilation: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.[\[5\]](#)
- Personal Protection: Wear full PPE as described in Section 3, including respiratory protection. Avoid breathing dust.[\[5\]](#)[\[6\]](#)
- Containment and Cleanup: Carefully sweep or vacuum up the spilled solid material, avoiding dust generation.[\[4\]](#)[\[6\]](#) Place the material into a suitable, labeled, and closed container for disposal.[\[6\]](#)

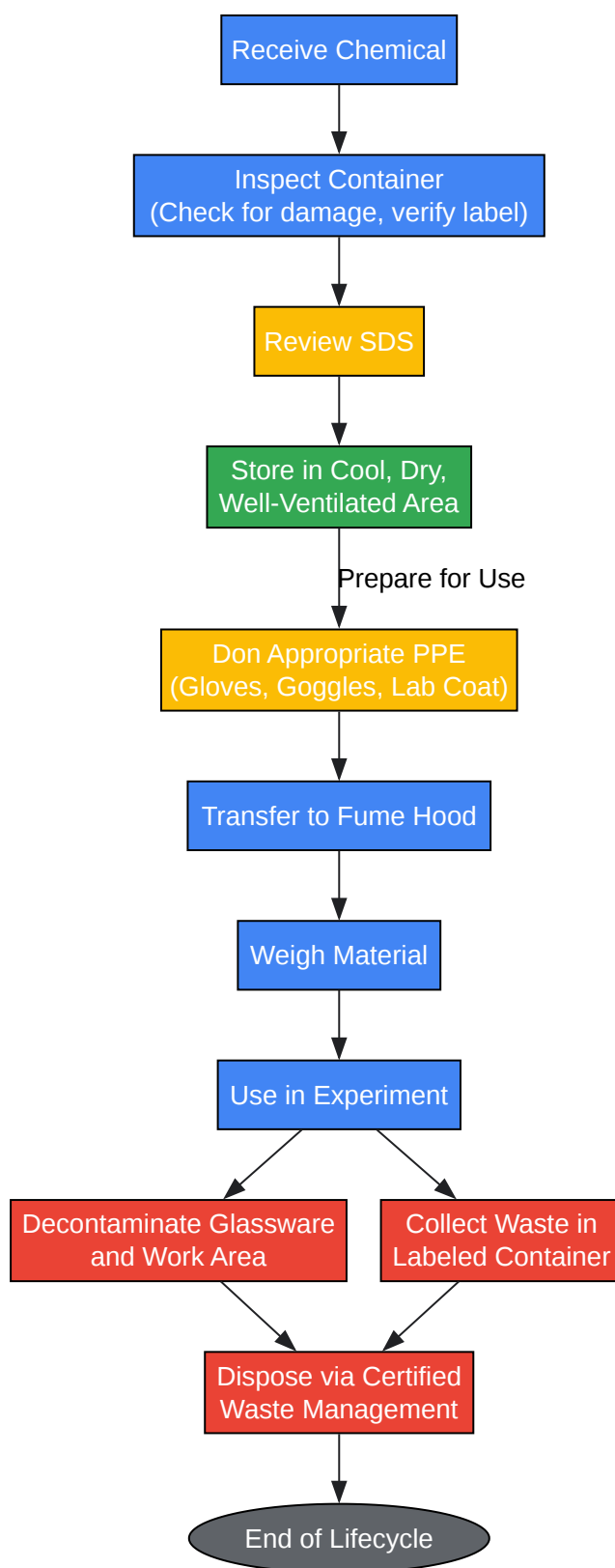
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.^[5]
^[6]

Disposal: Chemical waste must be disposed of through a licensed waste disposal company.

Disposal practices must be in compliance with all federal, state, and local regulations.^[3] Do not dispose of it with household waste or into the sewage system.

Section 6: Workflow Visualizations

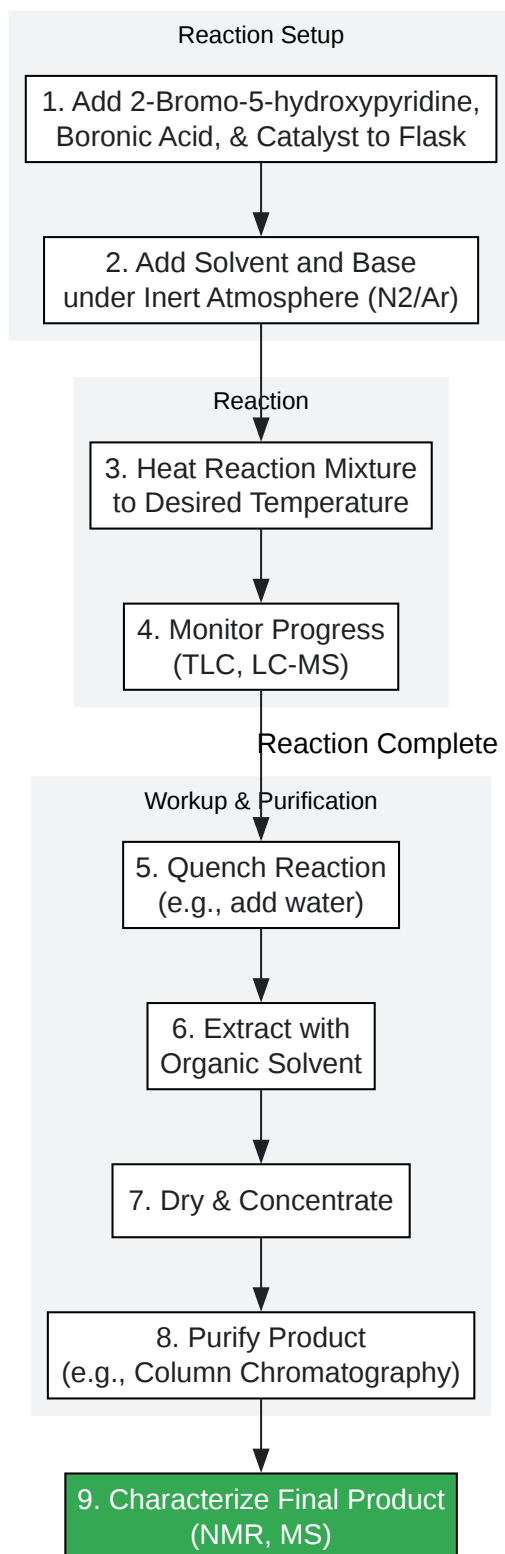
The following diagrams illustrate standardized workflows for handling **2-Bromo-5-hydroxypyridine** and its use in a representative synthetic procedure.



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Caption: Safe handling workflow for **2-Bromo-5-hydroxypyridine**.

Generalized Suzuki Coupling Workflow



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Caption: Generalized experimental workflow for a cross-coupling reaction.

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